

# Proper Disposal and Safe Handling of SR-4370

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## Compound of Interest

Compound Name: SR-4370

Cat. No.: B610977

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For Researchers, Scientists, and Drug Development Professionals: Essential Safety and Logistical Information for the HDAC Inhibitor **SR-4370**.

This document provides crucial guidance on the proper disposal and safe handling of **SR-4370**, a potent and selective inhibitor of class I histone deacetylases (HDACs). Adherence to these procedures is vital to ensure personnel safety and environmental compliance within the laboratory setting. **SR-4370** is a benzoylhydrazide-class HDAC inhibitor with demonstrated cytotoxic effects on cancer cells, necessitating careful management as a chemical waste product.<sup>[1][2]</sup>

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **SR-4370** is provided below. This information is essential for a comprehensive understanding of the compound's characteristics for safe handling and disposal.

Property	Value
CAS Number	1816294-67-3[2][3][4][5]
Molecular Formula	C <sub>17</sub> H <sub>18</sub> F <sub>2</sub> N <sub>2</sub> O[2][3][4]
Molecular Weight	304.34 g/mol [2][3]
Appearance	Crystalline solid[4]
Solubility	Soluble in DMSO[3][4][5]
Storage Temperature	-20°C[3][4][5]

## Step-by-Step Disposal Protocol

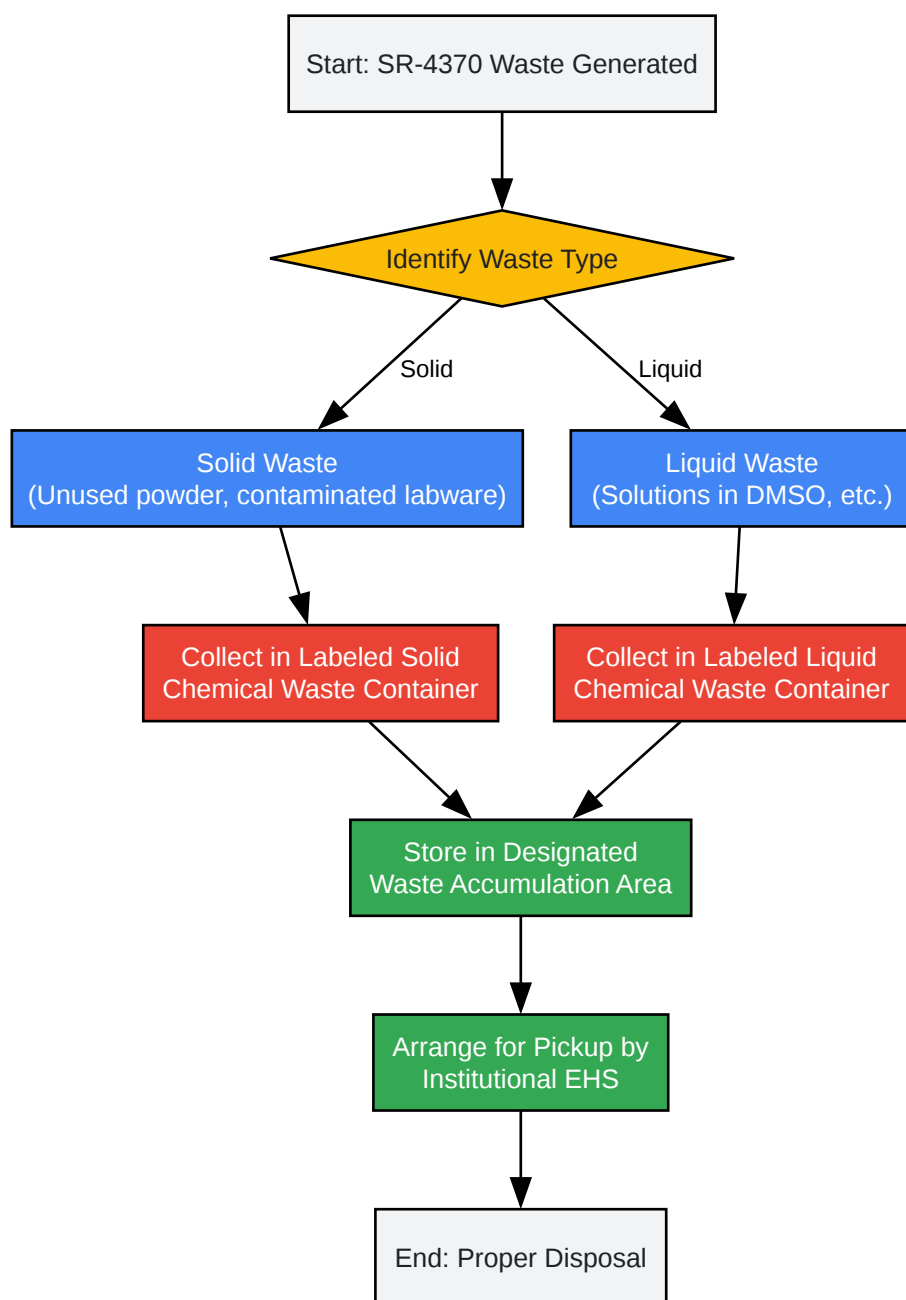
The following protocol outlines the recommended procedures for the disposal of **SR-4370**. This guidance is based on standard laboratory practices for chemical waste management. Always consult your institution's specific environmental health and safety (EHS) guidelines and the official Safety Data Sheet (SDS) before proceeding.

- Personal Protective Equipment (PPE): Before handling **SR-4370**, ensure appropriate PPE is worn, including a lab coat, safety goggles, and chemical-resistant gloves.
- Waste Segregation:
  - Solid Waste: Collect unused or expired **SR-4370** powder in a clearly labeled, sealed container designated for solid chemical waste. Do not mix with other incompatible waste streams.
  - Contaminated Materials: Dispose of all materials that have come into direct contact with **SR-4370**, such as pipette tips, contaminated gloves, and weighing paper, in a designated solid waste container.
  - Liquid Waste: Solutions containing **SR-4370** (e.g., in DMSO) should be collected in a labeled, leak-proof container for liquid chemical waste. Avoid mixing with aqueous or halogenated waste unless permitted by your institution's EHS office.

- **Labeling:** All waste containers must be clearly and accurately labeled with the full chemical name ("**SR-4370**"), the primary hazard (e.g., "Toxic," "Chemical Waste"), and the date of accumulation.
- **Storage of Waste:** Store waste containers in a designated, secure area, away from incompatible materials, until collection by your institution's EHS personnel. Ensure the storage area is well-ventilated.
- **Decontamination:** Decontaminate all work surfaces and equipment that may have come into contact with **SR-4370** using an appropriate solvent (e.g., 70% ethanol), followed by a thorough cleaning with soap and water.
- **Emergency Procedures:** In case of a spill, immediately alert personnel in the vicinity. Evacuate the area if necessary and follow your institution's established spill response protocol. For eye or skin contact, flush the affected area with copious amounts of water for at least 15 minutes and seek immediate medical attention.

## Experimental Workflow for **SR-4370** Disposal

The following diagram illustrates the decision-making process and workflow for the proper disposal of **SR-4370** waste in a laboratory setting.



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Caption: Workflow for the Segregation and Disposal of **SR-4370** Waste.

This information is intended to supplement, not replace, the comprehensive guidance provided in the official Safety Data Sheet (SDS) and your institution's established safety protocols. Always prioritize safety and consult with your EHS department for any specific questions or concerns regarding the handling and disposal of **SR-4370**.

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